

Technical Support Center: 3-(Methylamino)-4-nitrobenzoic acid

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Compound of Interest

Compound Name: 3-(Methylamino)-4-nitrobenzoic acid

Cat. No.: B1604077

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Prepared by the Senior Application Scientist Team

This guide is designed for researchers, scientists, and drug development professionals, offering in-depth technical support for the safe handling and disposal of **3-(Methylamino)-4-nitrobenzoic acid**. Our goal is to synthesize established safety protocols with practical, field-proven insights to ensure both experimental integrity and user safety.

Compound Identification and Hazard Summary

3-(Methylamino)-4-nitrobenzoic acid is an aromatic carboxylic acid derivative used as an intermediate in organic synthesis. Due to its functional groups—a nitro group and an amino group—it possesses specific hazards that require careful management.

Table 1: Physicochemical Properties of **3-(Methylamino)-4-nitrobenzoic acid**

Property	Value	Source(s)
IUPAC Name	3-(methylamino)-4-nitrobenzoic acid	[1]
CAS Number	214778-10-6	[1]
Molecular Formula	C ₈ H ₈ N ₂ O ₄	[1]
Molecular Weight	196.16 g/mol	[1]
Appearance	Crystalline powder	

Table 2: GHS Hazard Classification

GHS Classification	Hazard Statement	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning
Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation	Warning
(Source: PubChem CID 22184623)[1]		

Frequently Asked Questions (FAQs): Core Handling & Storage

This section addresses common questions regarding the day-to-day handling and storage of **3-(Methylamino)-4-nitrobenzoic acid**.

Q1: What are the primary hazards I should be aware of before starting my experiment?

A1: The primary hazards are acute toxicity and irritation. The compound is classified as harmful if swallowed[1]. Direct contact can cause significant skin and serious eye irritation[1]. Inhalation of the dust may lead to respiratory tract irritation[1]. Aromatic nitro compounds as a class should be handled with care, as they can be absorbed through the skin and may have systemic effects[2][3].

Q2: What Personal Protective Equipment (PPE) is mandatory for handling this compound?

A2: A multi-layered approach to PPE is essential. The minimum required PPE includes:

- **Eye Protection:** Chemical safety goggles that meet ANSI Z.87.1 or European Standard EN166 standards are required at all times[4][5]. A face shield should be worn over goggles if there is a risk of splashing or dust generation[6].
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn. Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact[7]. Dispose of contaminated gloves immediately according to your institution's guidelines[7].
- **Body Protection:** A flame-resistant lab coat, fully buttoned, is required. Long pants and closed-toe, closed-heel shoes must be worn to cover all exposed skin[6].
- **Respiratory Protection:** Work should be conducted in a certified chemical fume hood to avoid inhalation of dust[4][8]. If engineering controls are insufficient and dust is generated, a NIOSH-approved respirator with a particulate filter (e.g., N95 or P100) is necessary[5][7].

Q3: How should I properly store this chemical to ensure its stability and safety?

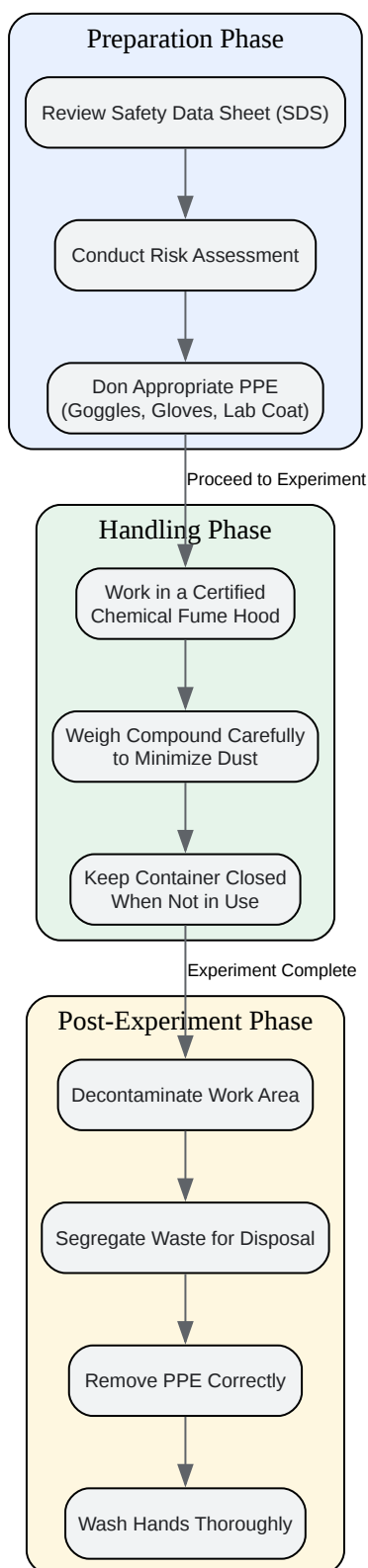
A3: Proper storage is critical to prevent degradation and hazardous reactions.

- **Container:** Keep the compound in a tightly closed, properly labeled container[9][10].
- **Environment:** Store in a cool, dry, and well-ventilated area[9][10]. The storage location should be designated for hazardous chemicals, away from general laboratory traffic.
- **Segregation:** Store away from incompatible materials, particularly strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides, to prevent potentially hazardous

reactions[2][7][8].

Experimental Workflow: Safe Handling

The following diagram outlines the logical workflow for safely handling **3-(Methylamino)-4-nitrobenzoic acid** in a laboratory setting.



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Caption: Standard workflow for handling **3-(Methylamino)-4-nitrobenzoic acid**.

Troubleshooting Guides: Spills and Exposure

Immediate and correct response to accidents is crucial for minimizing harm.

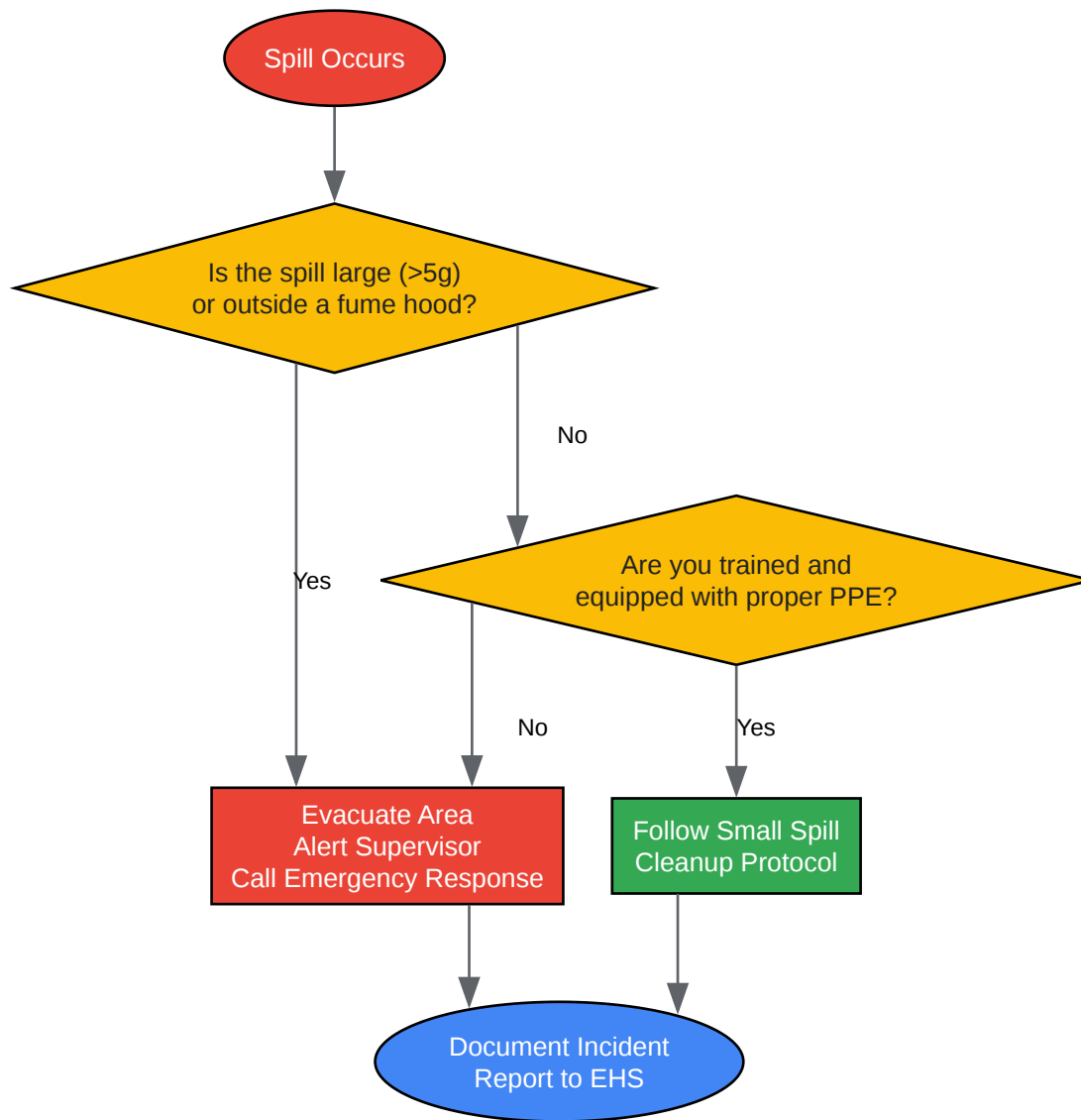
Scenario 1: Small Solid Spill in the Laboratory (<5 grams)

If you encounter a small spill of solid **3-(Methylamino)-4-nitrobenzoic acid**, follow this protocol. For larger spills, evacuate the area and contact your institution's emergency response team.

Step-by-Step Spill Cleanup Protocol:

- **Alert & Secure:** Immediately alert personnel in the vicinity. Restrict access to the spill area[11].
- **Assess & Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood. Do not attempt to clean a spill outside of a hood if you are not equipped with respiratory protection[12].
- **Don PPE:** Wear the mandatory PPE as described above: chemical goggles, a face shield, a lab coat, and double-glove with chemical-resistant gloves (e.g., nitrile)[12][13].
- **Contain:** Gently cover the spill with an inert, non-combustible absorbent material such as vermiculite, sand, or a commercial spill pillow[12][14][15]. **Causality:** Do not use paper towels or other combustible materials, as they can create a fire hazard when mixed with nitro compounds[12].
- **Collect:** Carefully scoop the mixture into a clearly labeled, sealable hazardous waste container. Use non-sparking tools to avoid ignition sources[10][12]. Avoid creating dust during this process[7].
- **Decontaminate:** Wipe the spill area with a cloth dampened with a suitable solvent (like ethanol or acetone), followed by a thorough wash with soap and water[12]. All cleaning materials must be placed in the hazardous waste container.
- **Dispose:** Seal and label the waste container. Dispose of it as hazardous chemical waste according to your institution's Environmental Health & Safety (EHS) guidelines[16].

Spill Response Decision Workflow



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Caption: Decision-making workflow for responding to a chemical spill.

Scenario 2: Accidental Exposure

Q: What are the immediate first-aid steps for skin or eye contact?

A: Act immediately to mitigate the effects of exposure.

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes[4][7][9]. Seek medical

attention if irritation persists[4].

- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids[4][7][9]. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist[4].
- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention[4][9].
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person[7][8]. Seek immediate medical attention[7]. In all cases, provide the Safety Data Sheet (SDS) to the responding medical personnel.

Waste Disposal Protocol

Q: How do I correctly dispose of waste **3-(Methylamino)-4-nitrobenzoic acid** and contaminated materials?

A: All waste containing this compound, including surplus chemical, grossly contaminated materials (e.g., absorbent from a spill), and empty containers, must be treated as hazardous waste.

Step-by-Step Disposal Protocol:

- **Segregation:** Do not mix this waste with other waste streams, especially incompatible materials[12]. It should be segregated as a solid, non-halogenated organic waste unless institutional guidelines specify otherwise.
- **Containerization:** Place the waste in a robust, sealable, and chemically compatible container. Ensure the container is clearly labeled with "Hazardous Waste" and the full chemical name: "**3-(Methylamino)-4-nitrobenzoic acid**"[7][12].
- **Storage:** Store the sealed waste container in a designated satellite accumulation area until it is collected by your institution's EHS department.
- **Professional Disposal:** The final disposal method will likely be incineration in a chemical incinerator equipped with an afterburner and scrubber[7]. This must be handled by a licensed

professional waste disposal service[7]. Never dispose of this chemical down the drain or in regular trash[4][7].

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